# 5-Hydroxy Rosiglitazone solubility and stability characteristics

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Hydroxy Rosiglitazone* |
| *CAS No.:* | *257883-22-0* |
| *Cat. No.:* | *B021103* |

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Technical Monograph: **5-Hydroxy Rosiglitazone** Solubility & Stability Characteristics

## Executive Summary

**5-Hydroxy Rosiglitazone** (CAS: 257883-22-0), often designated as metabolite M-III, represents a critical Phase I oxidative metabolite of the thiazolidinedione antidiabetic agent Rosiglitazone. Formed primarily via hepatic CYP2C8-mediated hydroxylation on the pyridine ring, this compound serves as a vital reference standard in bioanalytical method validation, pharmacokinetic (PK) profiling, and drug-drug interaction (DDI) studies.

This technical guide synthesizes the physicochemical properties, solubility limits, and stability profiles of **5-Hydroxy Rosiglitazone**. It provides researchers with field-validated protocols for handling this light-sensitive metabolite to ensure data integrity in quantitative LC-MS/MS workflows.

## Physicochemical Profile

Unlike the parent compound Rosiglitazone, which exhibits high lipophilicity, the introduction of the hydroxyl group at the 5-position of the pyridine ring alters the polarity and solubility

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landscape of the metabolite.

Table 1: Core Physicochemical Properties

| Property | Specification |
|---|---|
| Chemical Name | 5-[4-[2-[N-methyl-N-(5-hydroxy-2-pyridyl)amino]ethoxy]benzyl]thiazolidine-2,4-dione |
| CAS Number | 257883-22-0 |
| Molecular Formula | $C_{18}H_{19}N_3O_4S$ |
| Molecular Weight | 373.43 g/mol |
| Appearance | Pale Yellow to Light Yellow Solid |
| pKa (Calculated) | ~6.1 (Pyridine nitrogen), ~9.5 (Phenolic -OH) |
| LogP | ~1.8 - 2.1 (Predicted; less lipophilic than parent) |

## Solubility Characteristics

**5-Hydroxy Rosiglitazone** exhibits limited aqueous solubility and requires organic co-solvents for stock solution preparation.

- Primary Solvents: Soluble in DMSO (Dimethyl sulfoxide) and Methanol.
- Aqueous Buffers: Sparingly soluble.[1] Precipitation may occur upon rapid dilution into aqueous media (pH < 6) without intermediate co-solvents.
- Protocol Note: For cellular assays, prepare a 10-100 mM stock in 100% DMSO. Dilute into culture media immediately prior to use, ensuring the final DMSO concentration remains <0.1% to avoid solvent toxicity.[1]

## Stability & Storage Characteristics

The stability of **5-Hydroxy Rosiglitazone** is contingent upon protection from oxidative stress and photolytic degradation.

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Table 2: Stability Profile in Various Matrices

| Matrix | Condition | Stability Duration | Recovery/Integrity |
|---|---|---|---|
| Solid State | -20°C (Desiccated, Dark) | > 2 Years | > 98% |
| Stock Solution (MeOH) | Ambient (20-25°C) | 48 Hours | > 92% |
| Stock Solution (MeOH) | -80°C | > 2 Weeks | > 98% |
| Human Plasma | -80°C | > 4 Weeks | > 93% |
| Freeze-Thaw | Plasma (-80°C to 25°C) | 3 Cycles | > 92% |

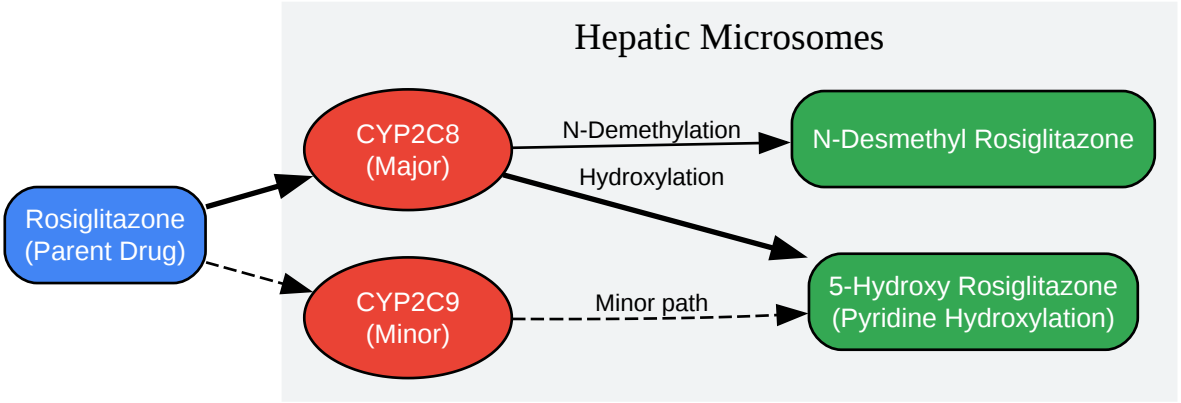
> *Critical Handling Rule: This compound is sensitive to light.[1] All stock solutions must be stored in amber glass vials. Manipulations should be performed under yellow light or low-light conditions where possible.*

## Metabolic Context & Pathway Visualization

**5-Hydroxy Rosiglitazone** is the product of a specific regioselective oxidation. Understanding this pathway is essential for interpreting DDI studies, particularly those involving CYP2C8 inhibitors (e.g., gemfibrozil) or inducers (e.g., rifampin).[1]

Figure 1: Rosiglitazone Metabolic Pathway This diagram illustrates the CYP-mediated biotransformation, highlighting the specific role of CYP2C8 in generating the 5-hydroxy metabolite.

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Caption: CYP2C8 is the primary catalyst for the formation of **5-Hydroxy Rosiglitazone**, making this metabolite a specific marker for CYP2C8 activity.

# Experimental Protocols

## Protocol A: Preparation of Analytical Stock Solutions

Objective: To create a stable, precipitate-free stock for LC-MS/MS calibration.

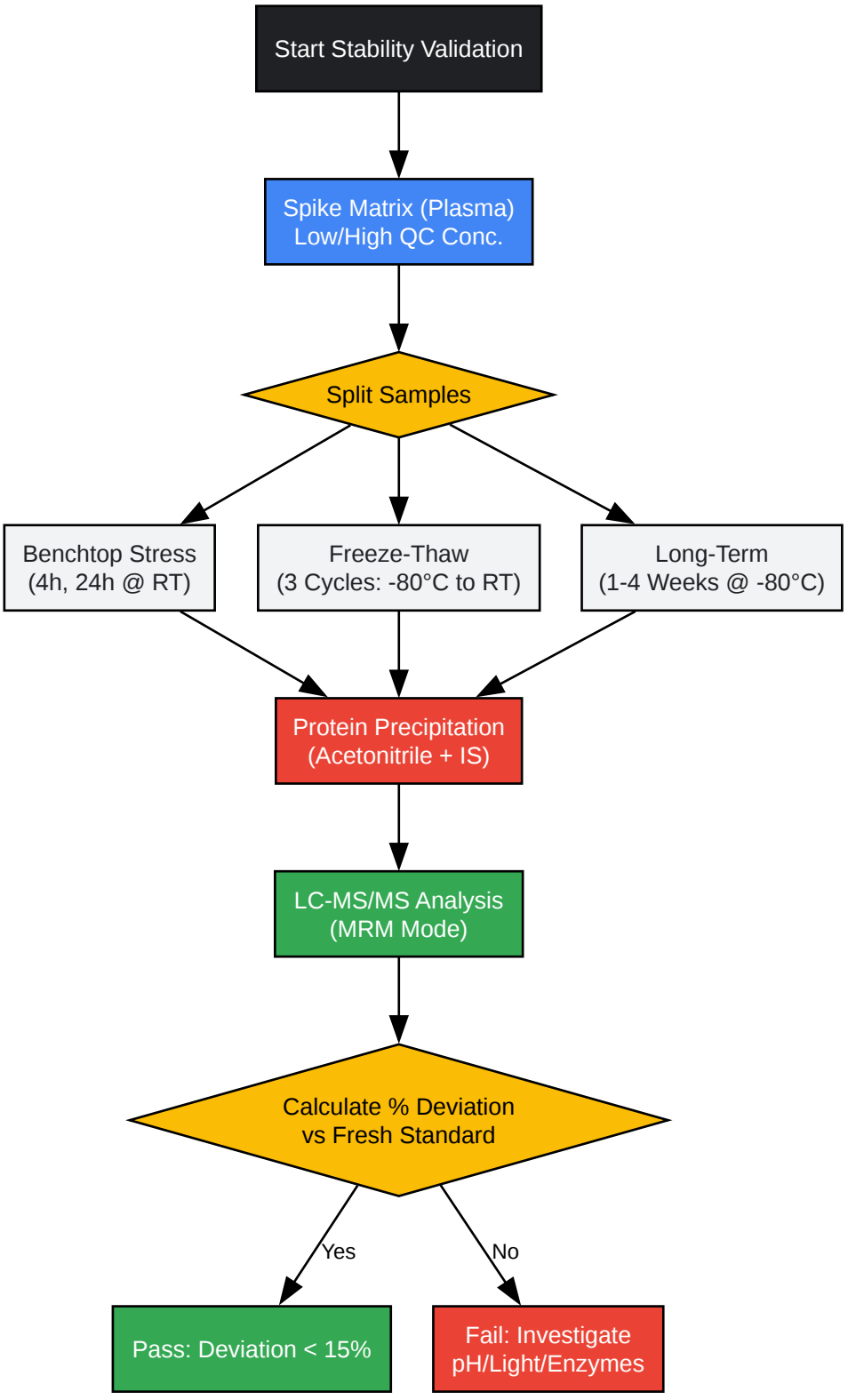
- Weighing: Accurately weigh 1.0 mg of **5-Hydroxy Rosiglitazone** reference standard into an amber glass vial.
- Dissolution: Add 1.0 mL of HPLC-grade Methanol (or DMSO).
- Sonication: Sonicate for 30–60 seconds at room temperature. Visual inspection must confirm a clear, particulate-free yellow solution.
- Aliquot & Storage: Divide into 100 µL aliquots in amber microcentrifuge tubes. Store at -80°C.
    - Self-Validation: Analyze one aliquot immediately via UV-Vis (approx. 245 nm) or HPLC to establish the T=0 baseline area count.

## Protocol B: Stability Stress Testing Workflow

Objective: To validate sample integrity during bioanalysis.

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Figure 2: Stability Testing Logic Flow A decision tree for validating metabolite stability in biological matrices.




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Caption: Standardized workflow for validating **5-Hydroxy Rosiglitazone** stability in biological matrices (e.g., plasma) prior to clinical sample analysis.

Step-by-Step Methodology:

- Spiking: Prepare Low QC (3 x LLOQ) and High QC (80% ULOQ) samples in human plasma.
- Stress Application:
  - Benchtop: Leave on bench for 4 and 24 hours protected from light.
  - Freeze-Thaw: Freeze at -80°C for >12h, thaw unassisted at room temperature, vortex, and refreeze. Repeat 3 times.
- Extraction: Add 3 volumes of ice-cold Acetonitrile (containing Internal Standard, e.g., Rosiglitazone-d3). Vortex for 1 min. Centrifuge at 12,000 x g for 10 min.
- Analysis: Inject supernatant onto a C18 column. Monitor MRM transition (typically m/z 374.1 → 151.1 for the metabolite).
- Criteria: The mean concentration must be within ±15% of the nominal value.

# References


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